

# field trial results of Fluindapyr for wheat and sunflower diseases

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## Compound Focus: Fluindapyr

CAS No.: 1383809-87-7

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## Fluindapyr Performance Summary

The table below summarizes the key performance findings for **Fluindapyr**-based fungicide on wheat and sunflower crops from the available data.

Crop	Target Diseases	Reported Efficacy / Yield Improvement	Formulation & Region
Wheat	Septoria, Rust[s] [1] [2]	15–20% yield improvement shown in Ukrainian field trials [3]	Tremisia (Fluindapyr + Flutriafol); Ukraine [1] [2]
Sunflower	Alternaria, Sclerotinia [1] [2]	15–20% yield improvement shown in Ukrainian field trials [3]	Tremisia (Fluindapyr + Flutriafol); Ukraine [1] [2]

## Experimental Data and Research Gaps

The search results confirm **Fluindapyr**'s activity against major diseases but lack the detailed, side-by-side comparative data needed for a full guide.

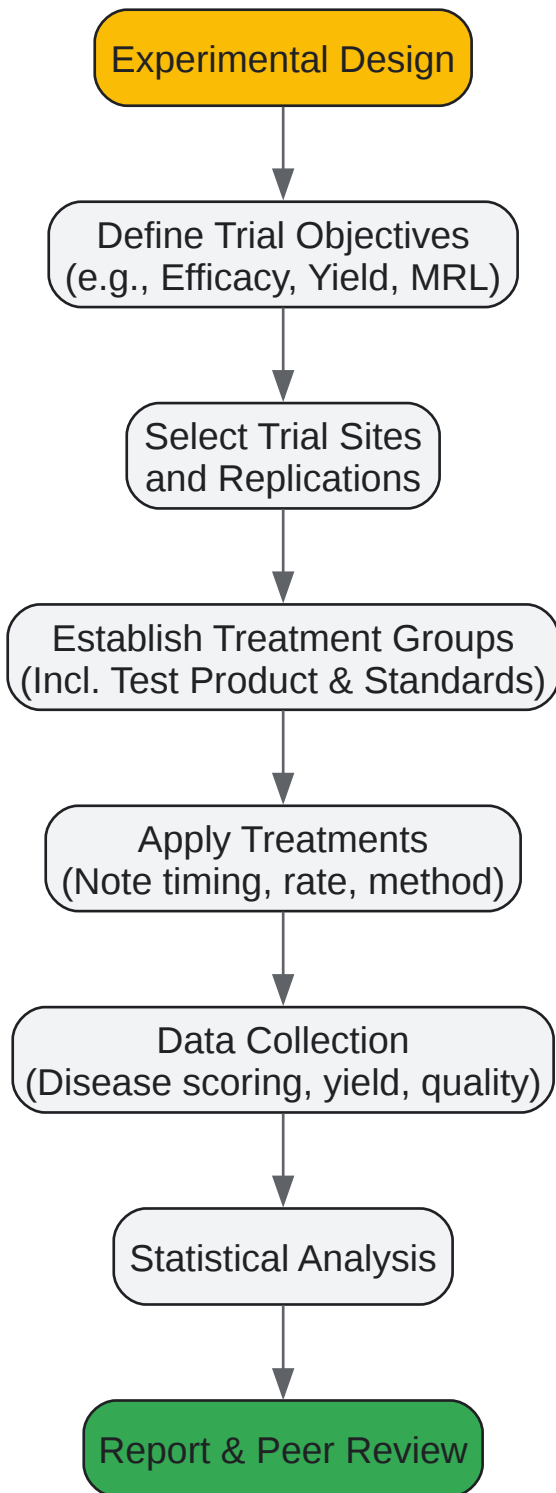
- Available Data:** The primary source of performance data comes from a commercial announcement regarding the registration of **Tremisia** in Ukraine [1] [2]. This information is promising but lacks critical

methodological details such as trial design, application timing and rates, and statistical analysis, which are essential for a scientific audience.

- **Information Gaps:** The current search did not yield any published, peer-reviewed field trial results that directly compare **Fluidapyr** with other fungicides on wheat and sunflower. There is also no accessible information on the specific experimental protocols used in the cited trials.

## Research Workflow for Agrochemical Development

For researchers and scientists, establishing a robust methodology is crucial for evaluating new agrochemicals. The diagram below outlines a general experimental workflow that can be adapted for conducting and assessing field trials for products like **Fluidapyr**.



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## References

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To cite this document: Smolecule. [field trial results of Fluindapyr for wheat and sunflower diseases]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b892978#field-trial-results-of-fluindapyr-for-wheat-and-sunflower-diseases>]

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